

Application Notes: Protocol for the Histological Application of Pigment Red 4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment red 4*

Cat. No.: *B1669069*

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Introduction

Pigment Red 4 (C.I. 12085), also known as Fast Red R, is a monoazo organic pigment characterized by its bright, yellowish-red hue.^{[1][2]} While it is widely utilized in industrial applications such as coatings, printing inks, and textile dyeing for its vibrant color and strong tinting power, its use as a histological stain is not well-documented in scientific literature.^{[1][3]} ^[4] These application notes propose a potential protocol for the use of **Pigment Red 4** as a histological counterstain, leveraging its chemical properties for the visualization of cytoplasmic and extracellular components. This protocol is intended for research purposes to explore the utility of **Pigment Red 4** in a biological context.

Principle

The proposed staining mechanism relies on the physicochemical affinity of **Pigment Red 4** for cellular and tissue components. As an organic pigment, its binding is likely influenced by factors such as protein concentration, lipid content, and pH. This protocol suggests its application as a counterstain following nuclear staining with a standard hematoxylin solution. The anticipated result is the coloration of cytoplasm and extracellular matrix in shades of red, providing a clear contrast to the blue-stained nuclei.

Physicochemical and Fastness Properties of Pigment Red 4

A summary of the key properties of **Pigment Red 4** is provided below, offering insights into its potential behavior as a histological stain.

Property	Value	Reference
C.I. Number	12085	[5]
CAS Number	2814-77-9	[1]
Molecular Formula	C ₁₆ H ₁₀ ClN ₃ O ₃	[5]
Molecular Weight	327.72 g/mol	[5]
Appearance	Red Powder	[4]
pH Value	7.2	[2][5]
Density	1.45 - 1.65 g/cm ³	[1][2]
Oil Absorption	34 - 70 ml/100g	[1][5]
Heat Resistance	140 - 160 °C	[1][2]
Light Fastness	4 - 7 (on a scale of 1 to 8)	[1][2][4]
Water Resistance	5 (Excellent)	[1][4]
Alcohol Resistance	4 (Good)	[1][4]
Acid Resistance	4 - 5 (Good to Excellent)	[1][4]
Alkali Resistance	4 - 5 (Good to Excellent)	[1][4]

Experimental Protocols

Materials

- **Pigment Red 4** (C.I. 12085) powder
- Harris's Hematoxylin solution
- Acid Alcohol (1% HCl in 70% Ethanol)
- Scott's Tap Water Substitute

- Ethanol (70%, 95%, and 100%)
- Xylene or xylene substitute
- Paraffin-embedded tissue sections on slides
- Distilled water
- Mounting medium (resinous)
- Coplin jars or staining dishes
- Microscope

Protocol for Staining Paraffin-Embedded Sections

This protocol outlines the steps for using **Pigment Red 4** as a counterstain for paraffin-embedded tissue sections.

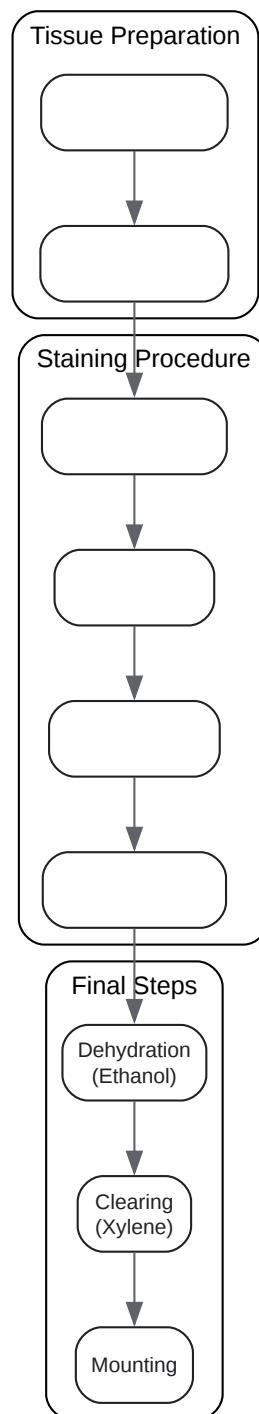
- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer slides through two changes of 100% ethanol for 3 minutes each.
 - Hydrate sections by sequential immersion in 95% ethanol and 70% ethanol for 2 minutes each.
 - Rinse gently in running tap water for 2 minutes.
- Nuclear Staining:
 - Immerse slides in Harris's Hematoxylin solution for 5-10 minutes.
 - Rinse briefly in running tap water.
 - Differentiate in acid alcohol for 10-30 seconds to remove excess stain.
 - Rinse immediately in running tap water.

- "Blue" the sections in Scott's Tap Water Substitute for 1-2 minutes.
- Wash in running tap water for 5 minutes.
- **Pigment Red 4** Counterstaining:
 - Prepare a 0.5% (w/v) stock solution of **Pigment Red 4** in 95% ethanol. Gentle warming and stirring may be required for dissolution.
 - Filter the staining solution before use to remove any undissolved particles.
 - Immerse slides in the **Pigment Red 4** staining solution for 2-5 minutes. The optimal time may vary depending on the tissue type and desired staining intensity.
 - Briefly rinse the slides in 95% ethanol to remove excess stain.
- Dehydration, Clearing, and Mounting:
 - Dehydrate the sections through two changes of 100% ethanol for 3 minutes each.
 - Clear the sections in two changes of xylene for 3 minutes each.
 - Mount with a resinous mounting medium and a coverslip.

Expected Results

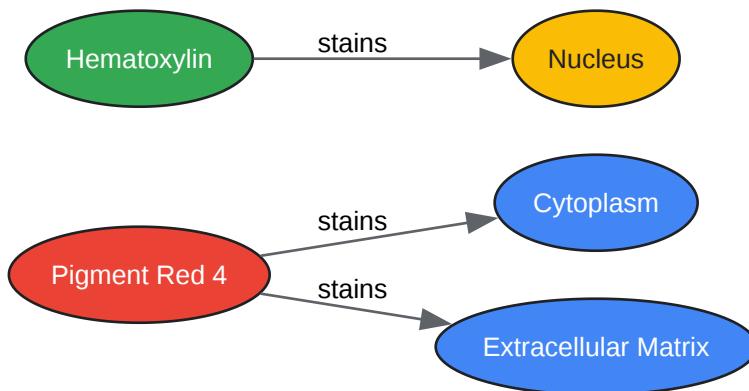
- Nuclei: Blue to dark blue
- Cytoplasm, muscle, and collagen: Shades of red to pink
- Erythrocytes: Bright red

Visualizations



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Caption: Workflow for **Pigment Red 4** Histological Staining.

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Caption: Staining affinities of **Pigment Red 4** and Hematoxylin.

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- To cite this document: BenchChem. [Application Notes: Protocol for the Histological Application of Pigment Red 4]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1669069#protocol-for-using-pigment-red-4-as-a-histological-stain\]](https://www.benchchem.com/product/b1669069#protocol-for-using-pigment-red-4-as-a-histological-stain)

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